

# N-Boc-3-aminophenylacetic acid structural formula and stereochemistry

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## Compound of Interest

Compound Name: **N-Boc-3-aminophenylacetic Acid**

Cat. No.: **B053512**

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An In-depth Technical Guide to **N-Boc-3-aminophenylacetic Acid**

## Introduction

**N-Boc-3-aminophenylacetic acid** is a derivative of 3-aminophenylacetic acid where the amino group is protected by a tert-butyloxycarbonyl (Boc) group. This protection strategy makes it a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and drug development. The Boc group is stable under a variety of reaction conditions but can be easily removed under acidic conditions, providing a reliable method for controlled amine deprotection. Its structure is utilized in the synthesis of peptide-based therapeutics, bioactive molecules, and advanced materials.<sup>[1]</sup> This guide provides a comprehensive overview of its structural formula, stereochemistry, physicochemical properties, synthesis protocols, and applications.

## Structural Formula and Stereochemistry

The chemical structure of **N-Boc-3-aminophenylacetic acid** is characterized by a phenylacetic acid backbone with a Boc-protected amino group at the meta-position of the phenyl ring.

- IUPAC Name: {3-[(tert-butoxycarbonyl)amino]phenyl}acetic acid<sup>[2]</sup>
- Molecular Formula: C<sub>13</sub>H<sub>17</sub>NO<sub>4</sub><sup>[3][4]</sup>

- SMILES: O=C(O)CC1=CC=CC(NC(OC(C)(C)C)=O)=C1[3]
- InChI Key: RGLDALVJLSFYMV-UHFFFAOYSA-N[2][3]

Stereochemistry: **N-Boc-3-aminophenylacetic acid** is an achiral molecule. It does not possess any stereocenters. The methylene group (-CH<sub>2</sub>-) of the acetic acid moiety is prochiral, but the molecule as a whole lacks a chiral center, and therefore, does not exhibit optical activity. The standard InChIKey for this compound (RGLDALVJLSFYMV-UHFFFAOYSA-N) confirms the absence of defined stereochemistry.[2][3]

## Physicochemical Properties

The key physical and chemical properties of **N-Boc-3-aminophenylacetic acid** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	123036-51-1	[2][3][4][5]
Molecular Weight	251.28 g/mol	[1][3][4]
Appearance	White solid, light brown to brown powder or crystals	[1][2][5]
Melting Point	100-102 °C or 102-107 °C	[1][5]
Purity	≥ 97% (HPLC) or 98%	[1][2][6]
Storage Conditions	2-8 °C or Room Temperature	[2][5]

## Synthesis and Experimental Protocols

The most common method for the preparation of **N-Boc-3-aminophenylacetic acid** involves the protection of the amino group of 3-aminophenylacetic acid using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

## Protocol: Synthesis of N-Boc-3-aminophenylacetic acid

This protocol is adapted from established chemical synthesis procedures.[5]

**Materials:**

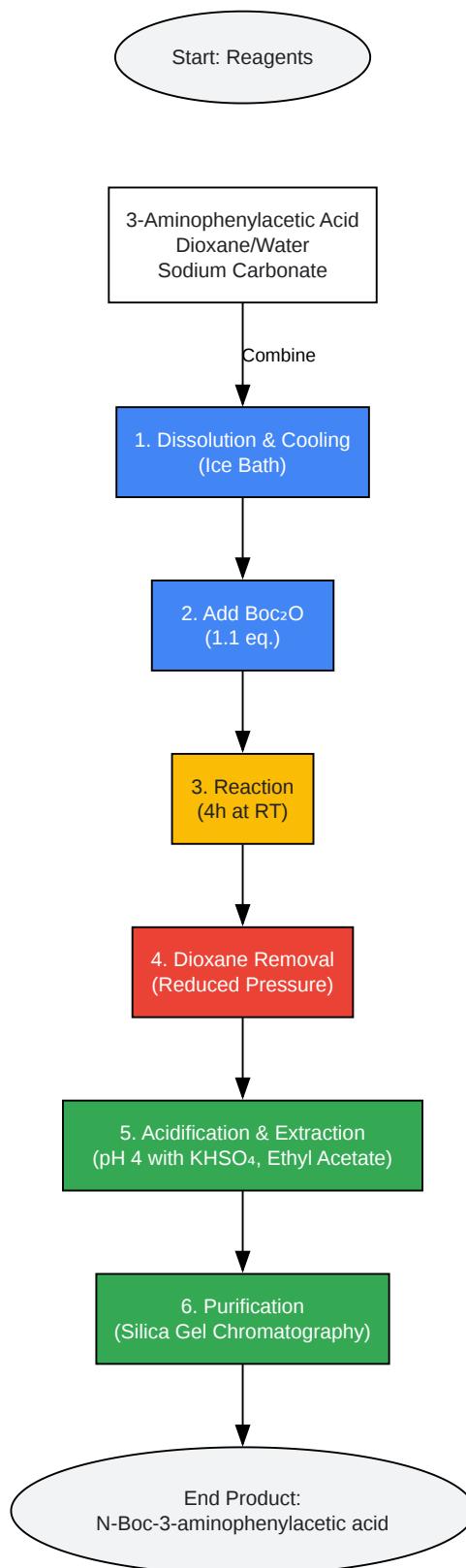
- 3-Aminophenylacetic acid
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Dioxane
- Water
- Ethyl acetate
- Potassium hydrogen sulfate (KHSO<sub>4</sub>) solution (dilute)

**Procedure:**

- Dissolve 3-aminophenylacetic acid (1 equivalent) in a 1:1 mixture of dioxane and water.
- Cool the solution in an ice bath.
- Add an aqueous solution of sodium carbonate (1 equivalent).
- Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O, 1.1 equivalents) to the mixture all at once.
- Stir the reaction mixture continuously for 4 hours at room temperature, allowing it to warm gradually.
- After the reaction is complete, remove the dioxane by distillation under reduced pressure.
- Cool the remaining aqueous layer, overlay it with ethyl acetate, and acidify to pH 4 using a dilute KHSO<sub>4</sub> solution.
- Separate the organic layer and extract the aqueous layer with ethyl acetate.
- Combine the organic extracts and purify the product using silica gel column chromatography with ethyl acetate as the eluent.

- The final product, **N-Boc-3-aminophenylacetic acid**, is typically obtained as a white solid.  
[\[5\]](#)

## Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **N-Boc-3-aminophenylacetic acid**.

## Applications in Drug Development

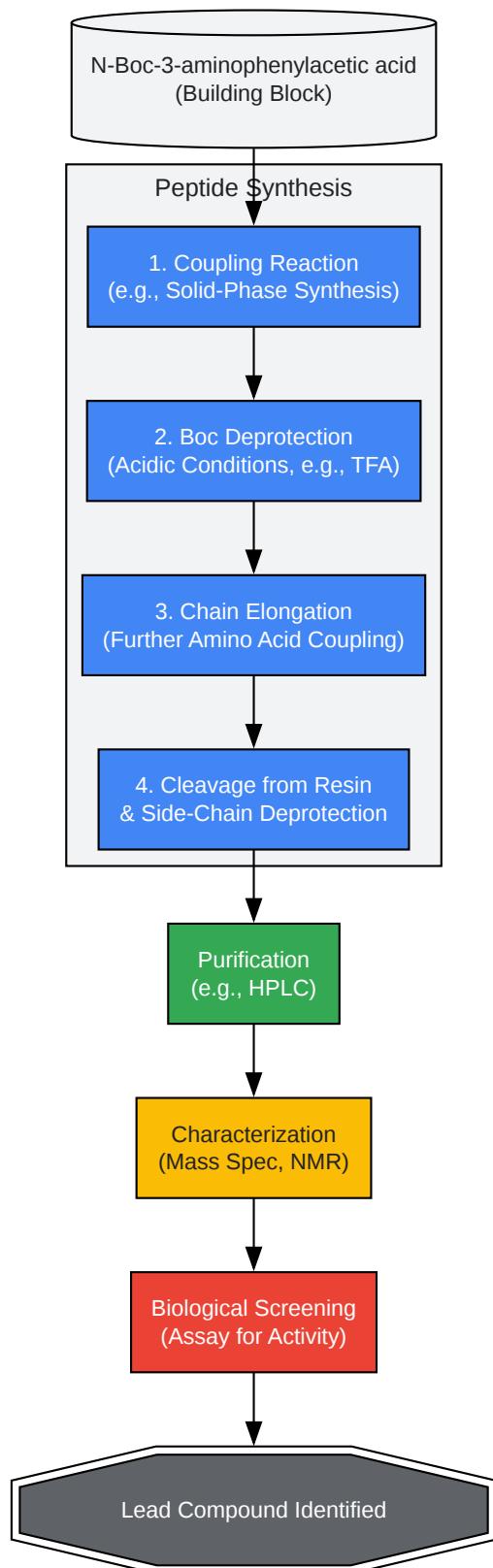
**N-Boc-3-aminophenylacetic acid** is a versatile building block primarily used in the synthesis of pharmaceuticals, particularly in peptide chemistry and the development of novel therapeutic agents.[\[1\]](#)[\[6\]](#) The Boc protecting group allows for its incorporation into complex molecules, after which the amine can be deprotected to allow for further functionalization.

Its applications include:

- Peptide Synthesis: It serves as a modified amino acid residue for incorporation into peptide chains during solid-phase or solution-phase peptide synthesis.[\[7\]](#)
- Pharmaceutical Intermediates: It is a key intermediate in the synthesis of drugs targeting neurological disorders and other conditions.[\[1\]](#)
- Bioconjugation: The functional groups of the molecule allow it to be used in linking biomolecules for applications such as targeted drug delivery.[\[1\]](#)

## Logical Workflow: Role in Peptide-Based Drug Discovery

The following diagram illustrates the logical flow of how **N-Boc-3-aminophenylacetic acid** is utilized as a building block in a generalized peptide synthesis workflow for drug discovery.

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Caption: Role of **N-Boc-3-aminophenylacetic acid** in a drug discovery workflow.

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